

Hydroxymycotrienin B: A Technical Overview of its Structure and Properties

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Compound of Interest

Compound Name: Hydroxymycotrienin B

Cat. No.: B15567838

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Hydroxymycotrienin B is an ansamycin antibiotic with notable biological activity, particularly against specific cancer cell lines. This document provides a comprehensive overview of its structural elucidation and chemical properties, compiled from available scientific literature.

Introduction

Hydroxymycotrienin B was first isolated from the culture broths of *Bacillus* sp. BMJ958-62F4. [1] It belongs to the ansamycin class of antibiotics, a group of compounds characterized by a macrocyclic lactam structure. [1] Initial studies have highlighted its potential as a selective anticancer agent. [1]

Chemical Properties and Structural Data

The chemical formula for **Hydroxymycotrienin B** is C₃₆H₄₈N₂O₉, with a corresponding molecular weight of 652.774 g/mol. [2] The compound is registered under the CAS number 178550-62-4. [2]

Table 1: Physicochemical Properties of Hydroxymycotrienin B

Property	Value	Reference
Molecular Formula	C36H48N2O9	
Molecular Weight	652.774 g/mol	
CAS Number	178550-62-4	

Note: Detailed spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **Hydroxymycotrienin B** are not readily available in the public domain and would require access to the full-text publication by Hosokawa et al., J Antibiot (Tokyo), 1996.

Biological Activity

Hydroxymycotrienin B has demonstrated selective inhibitory effects on the growth of human cervical cancer cell lines that are positive for the human papillomavirus (HPV). The inhibitory effect was observed to be more potent against HPV-positive lines compared to HPV-negative cell lines. In addition to its anticancer potential, it has also been noted to possess antifungal properties.

Table 2: Biological Activity of Hydroxymycotrienin B

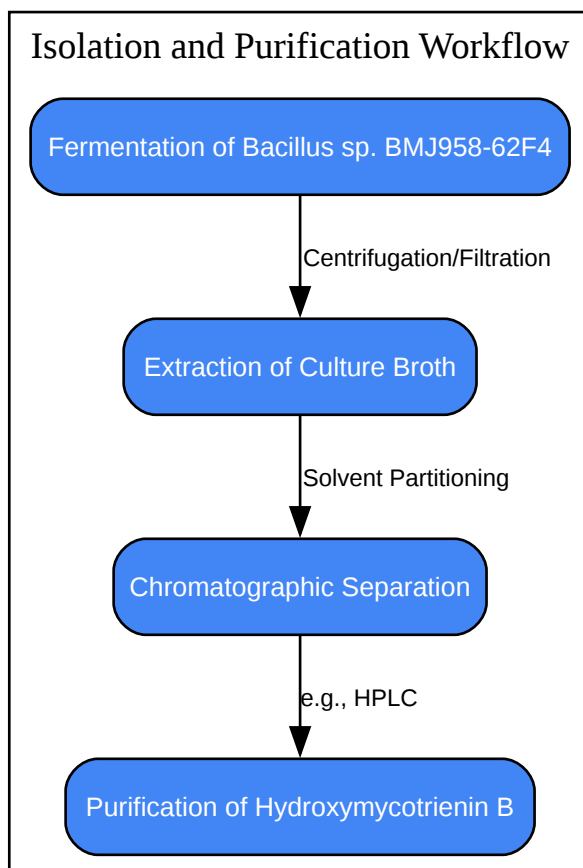
Activity Type	Target	Observed Effect	Reference
Anticancer	HPV-positive human cervical cancer cells	Stronger growth inhibition compared to HPV-negative cells	
Antifungal	Not specified	Exhibits antifungal properties	

Note: Quantitative data on the biological activity, such as IC50 or MIC values, are not available in the provided search results.

Experimental Protocols

Isolation and Purification

The following is a generalized workflow for the isolation and purification of **Hydroxymycotrienin B** based on standard methods for natural products.

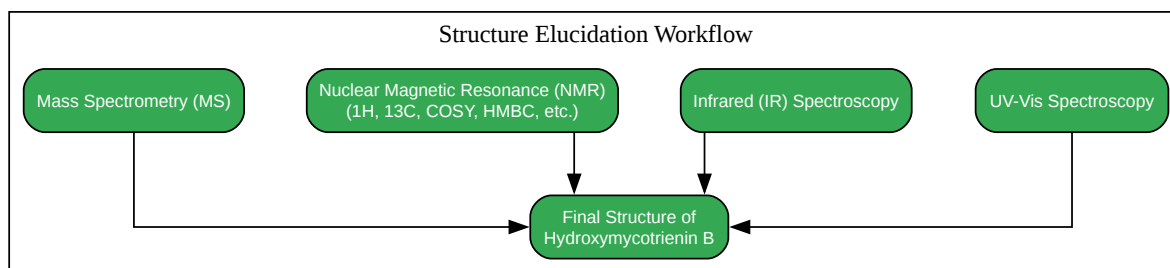


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Caption: Generalized workflow for the isolation of **Hydroxymycotrienin B**.

Structure Elucidation

The determination of the chemical structure of **Hydroxymycotrienin B** would have involved a combination of spectroscopic techniques.



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Caption: Spectroscopic methods for structure elucidation.

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways targeted by **Hydroxymycotrienin B** in its mechanism of action against cancer cells. Further research is required to elucidate these molecular interactions.

Conclusion

Hydroxymycotrienin B is a promising ansamycin antibiotic with selective anticancer activity. While its basic chemical properties and a high-level overview of its biological effects are known, a deeper understanding requires access to more detailed experimental data. Future research should focus on elucidating its mechanism of action and obtaining comprehensive spectroscopic and quantitative biological data to fully assess its therapeutic potential.

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References

- 1. Hydroxymycotrienins A and B, new ansamycin group antibiotics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CAS 178550-62-4: hydroxymycotrienin B | CymitQuimica [cymitquimica.com]
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